

H-Asp(obzl)-NH2 hcl safety and handling guidelines

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Compound of Interest

Compound Name: *H-Asp(obzl)-NH2 hcl*

Cat. No.: *B613056*

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An In-Depth Technical Guide to the Safety and Handling of **H-Asp(obzl)-NH2 HCl**

For researchers, scientists, and drug development professionals, a thorough understanding of the safety and handling protocols for chemical reagents is paramount. This guide provides a comprehensive overview of the safety and handling guidelines for **H-Asp(obzl)-NH2 HCl**, a synthetic amino acid derivative commonly utilized in peptide synthesis.[1]

Chemical Identification and Properties

H-Asp(obzl)-NH2 HCl is a derivative of the amino acid aspartic acid, where the side-chain carboxylic acid is protected as a benzyl ester, and the C-terminus is an amide.[1] The hydrochloride salt form enhances its stability and solubility in certain solvents.

Table 1: Physicochemical Properties of **H-Asp(obzl)-NH2 HCl**

Property	Value	Source(s)
Chemical Name	Benzyl 3-amino-3-carbamoylpropanoate hydrochloride	[2]
CAS Number	199118-68-8	[2][3][4]
Molecular Formula	C11H15ClN2O3	[2][3][4]
Molecular Weight	258.7 g/mol	[2][3][4]
Appearance	Not specified in search results	
Solubility	Low water solubility is expected due to the benzyl group.[1]	
Storage Temperature	0-6°C	[4]

Hazard Identification and Toxicological Summary

The primary hazards associated with **H-Asp(obzl)-NH₂ HCl** are related to irritation and potential harm upon ingestion or inhalation.[5] While specific toxicological data such as LD50 or LC50 values are not readily available in the provided search results, the GHS hazard statements indicate its potential health effects.[5][6]

Table 2: GHS Hazard Classification for **H-Asp(obzl)-NH₂ HCl**

Hazard Class	Hazard Statement	GHS Code	Source(s)
Acute Toxicity, Oral	Harmful if swallowed	H302	[5]
Skin Corrosion/Irritation	Causes skin irritation	H315	[5]
Serious Eye Damage/Eye Irritation	Causes serious eye irritation	H319	[5]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation	H335	[5]

The hydrochloride component also contributes to the overall hazardous profile, as hydrochloric acid is a corrosive material that can cause severe skin burns and eye damage.[7][8][9][10]

Safe Handling and Storage Protocols

Proper handling and storage procedures are critical to minimize exposure and ensure laboratory safety.

Handling

- **Ventilation:** Use only in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of dust or aerosols.[5][6]
- **Personal Hygiene:** Wash hands thoroughly after handling the compound and before eating, drinking, or smoking.[5][6] Contaminated clothing should be removed and washed before reuse.[5]
- **Avoid Contact:** Take measures to prevent contact with skin and eyes.[6] Avoid the formation of dust.[6]

Storage

- **Temperature:** Store in a refrigerator at 0-6°C.[4]
- **Container:** Keep the container tightly closed and store in a dry, well-ventilated place.[4][6]

- Security: Store in a locked-up area accessible only to authorized personnel.[5][11]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **H-Asp(obzl)-NH₂ HCl**.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Source(s)
Eye/Face Protection	Safety goggles with side shields or a face shield.	[5][7][8]
Skin Protection	Chemical-resistant gloves (e.g., nitrile or neoprene) and a lab coat or chemical-resistant suit.[5][7][10]	
Respiratory Protection	If dust or aerosols are generated, use an approved respirator.[7]	

First Aid Measures

In the event of exposure, immediate and appropriate first aid should be administered.

Table 4: First Aid Procedures

Exposure Route	First Aid Measure	Source(s)
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult, seek immediate medical attention.	[5] [11]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water.	[5] [6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.	[5] [8]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Immediately call a poison center or doctor.	[5] [11]

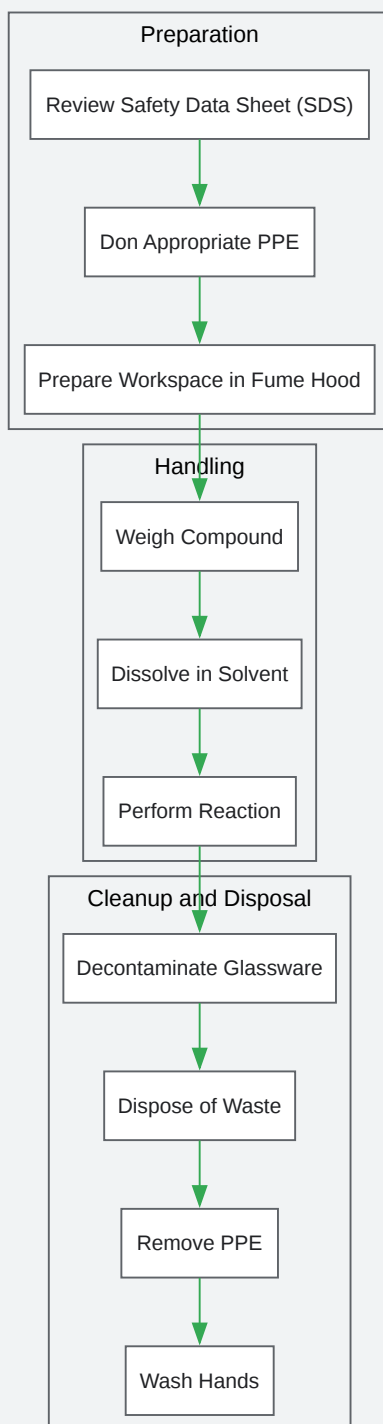
Accidental Release Measures

In case of a spill, follow these procedures to mitigate the hazard.

- Small Spills: Sweep up the material and place it in a suitable container for disposal.[\[6\]](#)
- Large Spills: Evacuate the area. Wear appropriate PPE. Shovel the material into a suitable container for disposal. Prevent the product from entering drains.[\[5\]](#)[\[6\]](#)
- Cleanup: After the material has been collected, clean the spill area.

Experimental Workflow and Safety Procedures

While specific experimental protocols for the synthesis or use of **H-Asp(obzl)-NH₂ HCl** are proprietary and depend on the research context, a general workflow for its safe handling in a laboratory setting can be outlined.

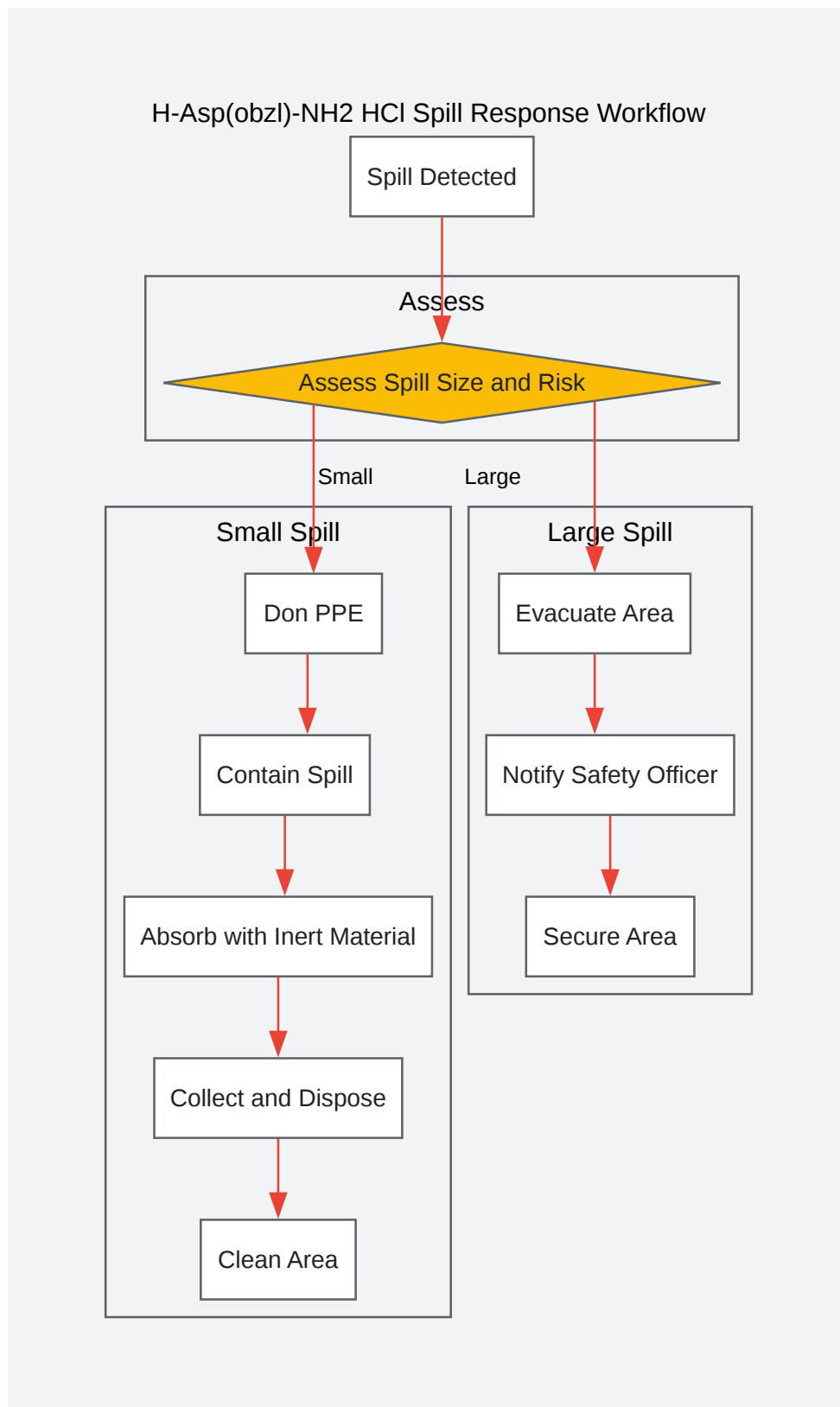
General Workflow for Safe Handling of H-Asp(obzl)-NH₂ HCl

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Caption: Workflow for the safe handling of **H-Asp(obzl)-NH₂ HCl**.

Spill Response Logic

A clear and logical workflow for responding to a chemical spill is essential for laboratory safety.



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Caption: Logical workflow for responding to a spill of **H-Asp(obzl)-NH₂ HCl**.

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